An In-depth Guide to Z-Trp-OMe: Structure, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Z-Trp-ome*
CAS No.:	*2717-76-2*
Cat. No.:	*B153725*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of N-α-benzyloxycarbonyl-L-tryptophan methyl ester, commonly abbreviated as **Z-Trp-OMe**. It details the molecule's chemical structure, physicochemical properties, and a standard laboratory-scale synthesis protocol. This guide is intended to serve as a foundational resource for professionals engaged in peptide synthesis and other areas of medicinal chemistry.

Chemical Structure and Identification

Z-Trp-OMe is a derivative of the amino acid L-tryptophan. It features two key modifications:

- "Z" Group: The alpha-amino group is protected by a benzyloxycarbonyl (Cbz) group, denoted by "Z". This urethane-type protecting group is crucial in peptide synthesis for preventing unwanted reactions at the N-terminus during peptide bond formation. It is notably stable under conditions used for removing other protecting groups like Boc (mildly acidic) and Fmoc (basic), offering strategic orthogonality in complex syntheses.[1]

© 2026 BenchChem. All rights reserved.

- "OMe" Group: The carboxyl group is esterified with a methyl group, forming a methyl ester ("OMe"). This protects the C-terminus from participating in reactions during the coupling of the next amino acid in a growing peptide chain.

The systematic IUPAC name for this compound is methyl (2S)-2-[[(benzyloxy)carbonyl]amino]-3-(1H-indol-3-yl)propanoate.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Guide to Z-Trp-OMe: Structure, Properties, and Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153725/docs#an-in-depth-guide-to-z-trp-ome-structure-properties-and-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.